

2-bromo-N-methyl-N-phenylacetamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromo-N-methyl-N-phenylacetamide

Cat. No.: B1328926

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Technical Profile: 2-bromo-N-methyl-N-phenylacetamide

This guide provides core technical data and structural information for the chemical compound **2-bromo-N-methyl-N-phenylacetamide**, a reagent often used in organic synthesis and pharmaceutical research.

Core Chemical Properties

The fundamental molecular properties of **2-bromo-N-methyl-N-phenylacetamide** have been determined and are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ BrNO	[1] [2] [3]
Molecular Weight	228.09 g/mol	[1] [2] [4]
CAS Number	29182-97-6	[2] [3]

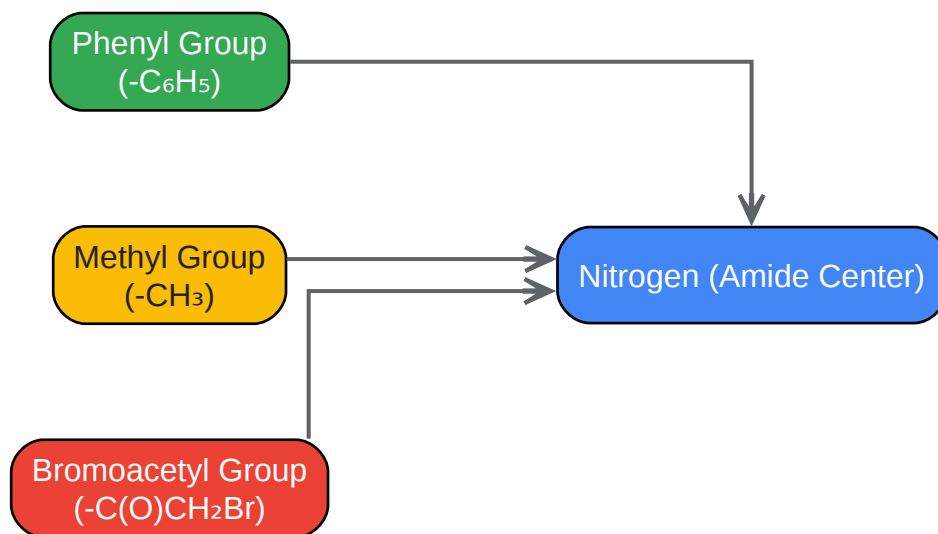
Methodology for Property Determination

The molecular formula and weight of chemical compounds are standardly determined through a combination of analytical techniques. While specific experimental records for this compound are not detailed in the provided search results, the typical methodologies include:

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. The molecule is ionized, and its mass-to-charge ratio is measured, providing a highly accurate molecular weight. High-resolution mass spectrometry (HRMS) can further help in confirming the elemental composition.
- **Elemental Analysis:** This method determines the percentage composition of elements (like carbon, hydrogen, nitrogen, and bromine) in a sample. The resulting percentages are used to derive the empirical formula, which is then compared with the molecular weight from mass spectrometry to establish the definitive molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule, confirming the connectivity of atoms and the presence of functional groups (e.g., the phenyl ring, methyl group, and bromoacetyl moiety), which corroborates the molecular formula.

Structural Visualization

To illustrate the logical relationship of the constituent chemical groups within **2-bromo-N-methyl-N-phenylacetamide**, the following diagram breaks down the molecule into its primary functional components attached to the central nitrogen atom of the acetamide core.



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Functional components of 2-bromo-N-methyl-N-phenylacetamide.

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References

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- To cite this document: BenchChem. [2-bromo-N-methyl-N-phenylacetamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1328926#2-bromo-n-methyl-n-phenylacetamide-molecular-weight-and-formula>]

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